

Tetravinylsilane: A Comprehensive Technical Guide to its Fundamental Characteristics and Applications

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Compound of Interest

Compound Name: Tetravinylsilane

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Tetravinylsilane (TVS), a tetraorganosilane with the chemical formula $\text{Si}(\text{CH}=\text{CH}_2)_4$, is a versatile monomer and a fundamental building block in organosilicon chemistry. Its unique structure, featuring a central silicon atom bonded to four reactive vinyl groups, makes it a valuable precursor for a wide range of materials with tunable properties. This technical guide provides an in-depth review of the core characteristics of **Tetravinylsilane**, including its physical and chemical properties, synthesis, and key reactions. Furthermore, it explores its emerging applications in materials science and its relevance to the field of drug development, particularly in the synthesis of carbosilane dendrimers for advanced drug delivery systems.

Core Physical and Chemical Properties

Tetravinylsilane is a colorless to light yellow, flammable liquid with a pungent odor.^[1] Its fundamental properties are summarized in the tables below for easy reference and comparison.

Physical Properties of Tetravinylsilane

Property	Value	Reference
Molecular Formula	C ₈ H ₁₂ Si	[2][3][4]
Molecular Weight	136.27 g/mol	[4][5][6]
Boiling Point	130-131 °C (lit.)	[3][4][7]
Melting Point	< 0 °C	[2][3]
Density	0.8 g/mL at 25 °C (lit.)	[3][4][7]
Refractive Index (n _{20/D})	1.461 (lit.)	[3][4][6]
Flash Point	6 °C (42.8 °F) - closed cup	[4][8]
Vapor Pressure	12.0 ± 0.2 mmHg at 25°C	[2]
Water Solubility	Insoluble	[1]

Chemical Identifiers

Identifier	Value	Reference
CAS Number	1112-55-6	[2][3][4]
IUPAC Name	tetrakis(ethenyl)silane	[5]
InChI	InChI=1S/C ₈ H ₁₂ Si/c1-5-9(6-2,7-3)8-4/h5-8H,1-4H2	[5]
InChIKey	UFHILTCGAOPTOV-UHFFFAOYSA-N	[5]
SMILES	C=C--INVALID-LINK--(C=C)C=C	[5]

Synthesis of Tetravinylsilane

The most common and industrially relevant method for synthesizing **Tetravinylsilane** is through the Grignard reaction, where a vinyl Grignard reagent reacts with a silicon halide.

Experimental Protocol: Grignard Synthesis of Tetravinylsilane

This protocol is based on a patented synthesis method and provides a general procedure.^[9]

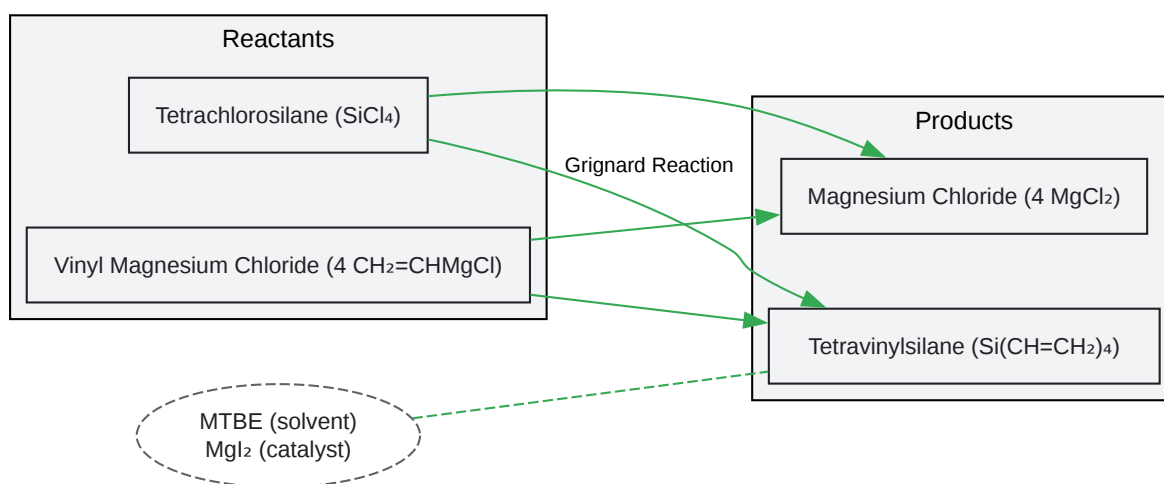
Materials:

- Tetrachlorosilane (SiCl_4)
- Vinyl magnesium chloride ($\text{CH}_2=\text{CHMgCl}$) solution
- Methyl tertiary butyl ether (MTBE)
- Magnesium iodide (MgI_2) (catalyst)
- Anhydrous magnesium sulfate (MgSO_4)
- Water
- Inert gas (e.g., Nitrogen or Argon)
- Standard glassware for organic synthesis (reaction flask, dropping funnel, condenser, etc.)

Procedure:

- Under the protection of an inert gas atmosphere, dissolve tetrachlorosilane in methyl tertiary butyl ether in a reaction flask.
- Add a catalytic amount of magnesium iodide to the solution.
- Control the temperature of the system to approximately 20-25 °C.
- Slowly add the vinyl magnesium chloride solution to the stirred tetrachlorosilane solution over a period of about 2-2.5 hours.
- After the addition is complete, continue stirring the reaction mixture at 20-25 °C for an additional 2.5-3 hours to complete the Grignard reaction.

- Quench the reaction by slowly adding water to the reaction mixture.
- Perform a phase separation to isolate the organic phase.
- Dry the organic phase with anhydrous magnesium sulfate.
- Concentrate the organic phase under reduced pressure to obtain the crude **Tetravinylsilane**.
- The final product can be further purified by distillation.



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Figure 1: Grignard Synthesis of **Tetravinylsilane**.

Key Reactions of Tetravinylsilane

The four vinyl groups of **Tetravinylsilane** are highly reactive and can undergo a variety of chemical transformations, making it a versatile precursor for polymers and functionalized organosilicon compounds.

Polymerization

Tetravinylsilane is a key monomer in the production of silicon-containing polymers. One of the prominent methods for this is plasma-enhanced chemical vapor deposition (PECVD), which produces highly cross-linked, thin polymer films.

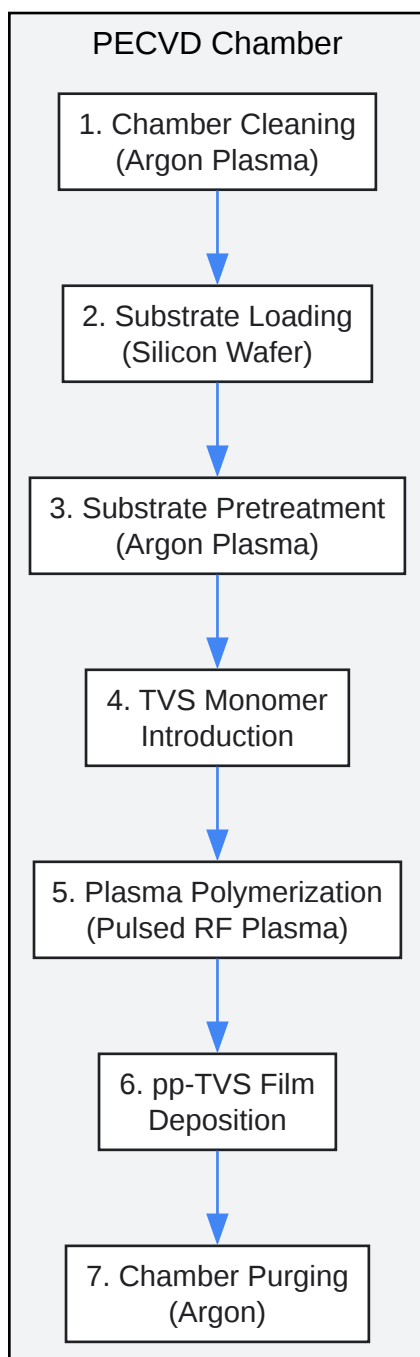
This protocol describes the deposition of plasma-polymerized **Tetravinylsilane** (pp-TVS) films on a silicon wafer.

Apparatus:

- RF (13.56 MHz) capacitive coupling plasma-enhanced chemical vapor deposition (PECVD) system with parallel-plate electrodes.
- **Tetravinylsilane** (TVS) precursor
- Argon gas (99.999%)
- Silicon wafers (substrates)

Procedure:

- Clean the PECVD chamber by running an argon plasma.
- Place the silicon wafer substrates onto the lower electrode.
- Pretreat the substrates with argon plasma (e.g., 10 sccm flow rate, 5.0 Pa pressure, 5 W power, continuous wave) for approximately 10 minutes to enhance film adhesion.
- Introduce **Tetravinylsilane** vapor into the chamber at a controlled flow rate (e.g., 3.8 sccm) to achieve a desired operating pressure (e.g., 2.7 Pa).
- Initiate the plasma polymerization process using a pulsed RF plasma. The effective power can be varied (e.g., 0.1 to 150 W) by adjusting the pulse on-time (t_{on}) and off-time (t_{off}) to control the film properties.
- Continue the deposition until the desired film thickness is achieved. The thickness can be monitored in-situ or measured post-deposition using techniques like ellipsometry.
- After deposition, the chamber can be purged with argon.



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Figure 2: Experimental Workflow for PECVD of **Tetravinylsilane**.

Hydrosilylation

Hydrosilylation is the addition of a Si-H bond across an unsaturated bond, such as the vinyl groups in **Tetravinylsilane**. This reaction is a powerful tool for creating more complex organosilicon structures, including dendrimers. The reaction is typically catalyzed by transition metal complexes, most commonly platinum-based catalysts.

This is a general procedure that can be adapted for the hydrosilylation of **Tetravinylsilane** with a hydrosilane.

Materials:

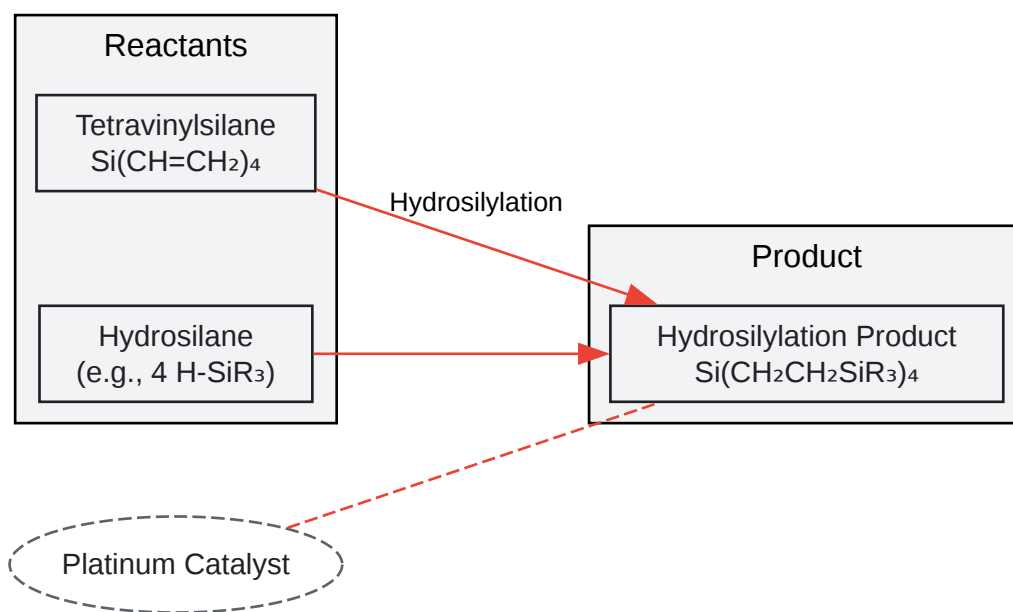
- **Tetravinylsilane** (TVS)
- Hydrosilane (e.g., Trichlorosilane, HSiCl_3)
- Platinum catalyst (e.g., Karstedt's catalyst or Speier's catalyst)
- Anhydrous, non-polar solvent (e.g., Toluene or THF)
- Inert atmosphere (e.g., Nitrogen or Argon)
- Standard glassware for organic synthesis

Procedure:

- In a flame-dried reaction flask under an inert atmosphere, dissolve **Tetravinylsilane** in the anhydrous solvent.
- Add the platinum catalyst to the solution. The catalyst loading is typically very low (in the ppm range).
- Slowly add the hydrosilane to the stirred reaction mixture. The reaction can be exothermic, so controlled addition is important.
- The reaction is often carried out at room temperature or with gentle heating, depending on the reactivity of the substrates and the catalyst used.
- Monitor the progress of the reaction by techniques such as NMR or IR spectroscopy to observe the disappearance of the Si-H and vinyl C=C bonds and the appearance of the new

Si-C bonds.

- Upon completion, the catalyst can be removed by filtration through a short plug of silica gel or by treatment with activated carbon.
- The solvent is removed under reduced pressure, and the product can be purified by distillation or chromatography.



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Figure 3: General Scheme of **Tetravinylsilane** Hydrosilylation.

Relevance and Applications in Drug Development

While **Tetravinylsilane** itself is not a therapeutic agent, its unique chemical properties make it a valuable precursor for materials with significant potential in the pharmaceutical and biomedical fields. The initial query regarding "signaling pathways" is not directly applicable, as TVS is a synthetic building block rather than a biologically active molecule that would interact with such pathways. However, its relevance to drug development professionals lies in its use to create biocompatible and functional materials.

Carbosilane Dendrimers for Drug and Gene Delivery

A particularly promising application of **Tetravinylsilane** is as a core molecule for the synthesis of carbosilane dendrimers.[2] Dendrimers are highly branched, monodisperse macromolecules with a well-defined three-dimensional structure. The synthesis of these dendrimers often involves a divergent approach starting from a multifunctional core like TVS, with alternating steps of hydrosilylation and Grignard reactions to build up successive generations.[2]

These carbosilane dendrimers have garnered significant interest as non-viral vectors for drug and gene delivery.[3][4][8] Their key advantages include:

- **Biocompatibility:** Carbosilane dendrimers have shown good biocompatibility and low toxicity at therapeutic concentrations.[3][8]
- **Tunable Surface Functionality:** The periphery of the dendrimer can be functionalized with various groups to control solubility, target specific cells, and attach drugs or imaging agents. Cationic surface groups, for instance, can electrostatically bind to negatively charged nucleic acids (like DNA and siRNA) to form "dendriplexes" for gene delivery.[4]
- **Drug Encapsulation:** The internal cavities of the dendrimers can encapsulate hydrophobic drug molecules, improving their solubility and protecting them from degradation.[3]
- **Amphiphilic Properties:** The combination of a hydrophobic carbosilane core and a hydrophilic periphery can lead to self-assembly and the formation of micelles or hydrogels, which are excellent systems for controlled drug release.[10]

The use of **Tetravinylsilane** as a foundational element in these advanced drug delivery systems underscores its importance for researchers in pharmacology and medicinal chemistry.

Biocompatible Coatings and Materials

Polymers derived from **Tetravinylsilane** can be used to create biocompatible coatings for medical devices and implants.[11] The inert and stable nature of the resulting polysiloxane-like materials can help to reduce protein adsorption and minimize adverse reactions when in contact with biological tissues.[12]

Conclusion

Tetravinylsilane is a cornerstone of organosilicon chemistry, offering a unique combination of a stable silicon core and four highly reactive vinyl groups. Its fundamental physical and chemical properties are well-characterized, and its synthesis and key reactions, such as polymerization and hydrosilylation, are well-established. For researchers in materials science, **Tetravinylsilane** provides a versatile platform for creating novel polymers with tailored properties. For professionals in drug development, the true potential of **Tetravinylsilane** lies in its role as a precursor to advanced materials, most notably carbosilane dendrimers. These highly branched macromolecules are at the forefront of research into next-generation drug and gene delivery systems, offering solutions to challenges in biocompatibility, drug solubility, and targeted therapy. As the fields of nanomedicine and advanced materials continue to converge, the importance of fundamental building blocks like **Tetravinylsilane** is set to grow.

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